

Second Harmonic Generation (SHG) efficiency compared to urea

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An In-Depth Guide to Second Harmonic Generation (SHG) Efficiency: A Comparative Analysis Against Urea

In the landscape of nonlinear optics, Second Harmonic Generation (SHG) stands as a cornerstone technology, enabling the frequency doubling of light. This phenomenon is critical for a myriad of applications, from advanced microscopy and optical data storage to the development of novel laser sources. The efficiency of this frequency conversion is a paramount metric, dictating the practical utility of a nonlinear optical material. For decades, urea has served as a crucial benchmark in the quest for materials with superior SHG performance. This guide provides a comprehensive comparison of SHG efficiency, contextualized against this foundational organic crystal. We will delve into the fundamental principles governing SHG, explore the materials that outperform urea, and detail the experimental methodologies used to quantify this critical property.

The Fundamentals of Second Harmonic Generation

Second Harmonic Generation is a nonlinear optical process where two photons of the same frequency interact with a nonlinear material and are "combined" to generate a new photon with

twice the energy, and therefore double the frequency and half the wavelength, of the initial photons.[1] This process is contingent on the material's second-order nonlinear susceptibility, denoted as $\chi(2)$. [2] A fundamental prerequisite for a material to exhibit SHG is the absence of a center of symmetry in its crystal structure; in centrosymmetric materials, the second-order susceptibility is zero.[1][2][3]

The efficiency of SHG is not solely dependent on the intrinsic nonlinear properties of the material but is also governed by several critical factors:

- **Phase-Matching:** For efficient energy transfer from the fundamental to the second harmonic wave, the two waves must remain in phase as they propagate through the crystal. This condition, known as phase-matching, requires the refractive indices of the material at the fundamental and second harmonic frequencies to be equal.[4][5] Techniques to achieve this include angle tuning and temperature tuning.[2]
- **Crystal Quality:** The homogeneity, purity, and absence of defects within the crystal lattice are crucial for high SHG efficiency.[2] Inclusions or grain boundaries can significantly scatter the light and diminish the SHG signal.[2]
- **Laser Properties:** The intensity of the incident laser beam plays a significant role. Typically, intense pulsed lasers are used to achieve high peak powers, which enhances the nonlinear interaction.[1][6] The focusing of the laser beam within the crystal is also a critical parameter to optimize.[6][7]

Urea is often used as a reference material in SHG studies due to its relatively high nonlinear optical coefficient and its well-characterized properties.[8][9] However, its practical application is limited by its hygroscopic nature and the difficulty in growing large, high-quality crystals.[8]

Comparative Analysis of SHG Efficiency

A wide range of materials, both organic and inorganic, have been investigated for their SHG properties. The following table provides a comparative overview of the SHG efficiency of several materials relative to established standards like potassium dihydrogen phosphate (KDP) and urea. It is important to note that the SHG efficiency is often reported relative to a standard material under specific experimental conditions.

Material	Chemical Formula	SHG Efficiency (Relative to Standard)	Standard	Wavelength (nm)	Reference
Urea L-malic acid (ULMA)	$C_5H_{10}N_2O_6$	~1.57 times KDP	KDP	1064	[8][10][11]
Urea L-valine	$C_6H_{15}N_3O_3$	2.02 times KDP	KDP	1064	[9]
Lead Borate Nitrate	$Pb_2(BO_3)(NO_3)$	~9 times KDP	KDP	1064	[3]
Cesium Bismuth Germanate	$Cs_2Bi_2(Ge_2O_7)O$	~13.5 times KDP	KDP	1064	[3]
Monomethyl urea	CH_6N_2O	Similar to urea	Urea	1064	[12]
Unnamed Organic Crystal	-	~1.5 times urea	Urea	1064	[13]

Inorganic Crystals:

Inorganic materials like potassium titanyl phosphate (KTP) and lithium niobate ($LiNbO_3$) are widely used in commercial frequency doubling applications due to their high nonlinear coefficients, broad transparency ranges, and good thermal and mechanical properties.[2] Periodically-poled lithium niobate (PPLN) is a prime example of engineered materials where quasi-phase-matching is employed to achieve very high conversion efficiencies.[2]

Organic Crystals:

Organic nonlinear optical materials have garnered significant interest due to their potentially large second-order nonlinearities, which arise from their molecular structures.[8] As seen in the table, derivatives of urea, such as urea L-malic acid and urea L-valine, have been synthesized to improve upon the properties of urea, demonstrating enhanced SHG efficiency and reduced

hygroscopicity.[8][9] Other organic crystals, such as DAST (4-N,N-dimethylamino-4'-N'-methylstilbazolium tosylate), have shown exceptionally high SHG efficiencies, particularly in the terahertz region.[14]

Experimental Protocol: The Kurtz-Perry Powder Technique

A widely adopted method for the preliminary screening of materials for their SHG efficiency is the Kurtz-Perry powder technique.[15][16] This method allows for a rapid assessment of the second-order nonlinearity of a material in its powdered form, eliminating the often time-consuming process of growing large single crystals.[15]

Step-by-Step Methodology:

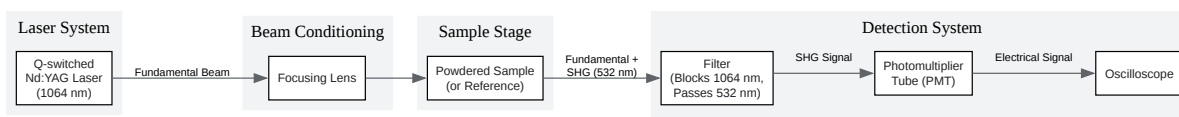
- **Sample Preparation:** The material to be tested is ground into a fine powder and sieved to obtain a specific particle size range (e.g., 80-150 μm).[13] The powdered sample is then packed into a sample holder, often in the form of a pellet or between two glass slides.[9][13] A reference sample, such as powdered urea or KDP, is prepared in the same manner.[9]
- **Laser Source:** A high-intensity pulsed laser, typically a Q-switched Nd:YAG laser operating at a fundamental wavelength of 1064 nm, is used as the excitation source.[9][13]
- **Optical Setup:** The laser beam is directed onto the powdered sample. The second harmonic signal generated by the sample (at 532 nm for a 1064 nm fundamental) is collected.
- **Signal Detection:** A photomultiplier tube (PMT) is used to detect the SHG signal. A set of filters is placed before the detector to block the fundamental wavelength and allow only the second harmonic light to pass.[13]
- **Data Acquisition:** The output of the PMT is measured, typically using an oscilloscope. The intensity of the SHG signal from the sample is then compared to the signal obtained from the reference material under identical experimental conditions.[17]

Causality in Experimental Choices:

- **Pulsed Laser:** The use of a Q-switched laser provides high peak powers, which is essential as the SHG efficiency scales with the square of the incident intensity.

- **Powdered Sample:** This method averages the SHG response over all possible crystal orientations, providing an indication of the material's overall nonlinearity. It also helps to identify if the material is phase-matchable.
- **Reference Material:** Comparing the signal to a well-characterized standard like urea or KDP allows for a quantitative estimation of the material's effective nonlinear coefficient.[18] The choice of reference is crucial, and it is recommended to use a reference with a similar band gap and refractive index to the sample to obtain more accurate results.[15][19]

Diagram of the Kurtz-Perry Experimental Setup:



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A simplified schematic of the Kurtz-Perry powder technique setup for measuring SHG efficiency.

Future Directions and Advanced Materials

The pursuit of materials with ever-increasing SHG efficiency is a dynamic area of research. Current efforts are focused on several key areas:

- **Rational Molecular Design:** Strategies such as combining different functional anionic groups in a single crystal structure have led to materials with significantly enhanced SHG responses.[3][20]
- **Metasurfaces and Nanostructures:** The use of nanostructured materials and metasurfaces offers new avenues for achieving high SHG efficiency with very small amounts of material. [21] For example, high-efficiency SHG has been demonstrated in lithium niobate metasurfaces.[21]

- Organic and Hybrid Materials: While often facing challenges with thermal and mechanical stability, organic and hybrid organic-inorganic materials continue to be promising candidates for high-efficiency SHG due to the vast possibilities for molecular engineering.[2]

Conclusion

The efficiency of Second Harmonic Generation is a critical parameter that dictates the performance of a wide range of optical technologies. While urea has historically served as an important benchmark, ongoing research has led to the discovery and development of a new generation of materials with vastly superior SHG efficiencies. The Kurtz-Perry powder technique remains an invaluable tool for the rapid screening of these novel materials. As our understanding of the structure-property relationships in nonlinear optical materials deepens, we can expect the continued emergence of crystals and engineered structures that will push the boundaries of SHG efficiency, enabling new and exciting applications in science and technology.

References

- Second-harmonic generation - Wikipedia. (n.d.). Retrieved from [\[Link\]](#)
- Campagnola, P. J., & Loew, L. M. (2003). Phase Matching considerations in Second Harmonic Generation from tissues: Effects on emission directionality, conversion efficiency and observed morphology. *Biophysical Journal*, 85(6), 3963–3973. Retrieved from [\[Link\]](#)
- A Review of Second Harmonic Generation (SHG) Efficiency in Inorganic Crystals. (2023). *JETIR*, 10(7). Retrieved from [\[Link\]](#)
- Phase Matching for Nonlinear Optical Processes. (n.d.). Fosco Connect. Retrieved from [\[Link\]](#)
- Midwinter, J. E., & Warner, J. (1965). Phase-Matched Second-Harmonic Generation in Biaxial Crystals. *Journal of Applied Physics*, 36(10), 3033-3039. Retrieved from [\[Link\]](#)
- Factors limiting second harmonic generation efficiency in optically poled fibers. (2012). ProQuest. Retrieved from [\[Link\]](#)

- Armstrong, J. A., Bloembergen, N., Ducuing, J., & Pershan, P. S. (1962). Phase matching in second-harmonic generation using artificial periodic structures. *Physical Review*, 127(6), 1918-1939. Retrieved from [\[Link\]](#)
- Tsunekawa, T., & Takeda, T. (1992). New method of measuring second harmonic generation efficiency using powder crystals. *Applied Physics Letters*, 60(16), 1954-1956. Retrieved from [\[Link\]](#)
- Zou, G., & Lin, C. (2021). High-Performance Second-Harmonic-Generation (SHG) Materials: New Developments and New Strategies. *Accounts of Chemical Research*, 54(12), 2736-2747. Retrieved from [\[Link\]](#)
- Extremely efficient terahertz second-harmonic generation from organic crystals. (2024). SPIE Digital Library. Retrieved from [\[Link\]](#)
- Cui, Y., et al. (2005). Study on the second-order nonlinear optical characteristics of urea L-malic acid. *Chinese Optics Letters*, 3(8), 478-480. Retrieved from [\[Link\]](#)
- Grossman, W. (2023). Estimates of Second Harmonic Generation (SHG) Efficiency. *Gamdan Optics*. Retrieved from [\[Link\]](#)
- Second harmonic generation of a new nonlinear optical material: urea L-malic acid. (2005). ResearchGate. Retrieved from [\[Link\]](#)
- High-Efficiency Second-Harmonic Generation Using Quasi-Bound State in LiNbO3 Metasurface. (2023). MDPI. Retrieved from [\[Link\]](#)
- Second-harmonic generation in optical superlattices at the oblique incidence of light. (2006). AIP Publishing. Retrieved from [\[Link\]](#)
- High-Performance Second-Harmonic-Generation (SHG) Materials: New Developments and New Strategies. (2021). PubMed. Retrieved from [\[Link\]](#)
- High-efficiency SHG in etchless lithium niobate waveguides enabled by polymer-induced bound states in the continuum. (2025). Optica Publishing Group. Retrieved from [\[Link\]](#)

- the second order nonlinear optical intensity was estimated by measuring a powder sample of 80–150 μm diameter in the form of a pellet (Kurtz powder test), relative to that of urea. (n.d.).
- Jones, R. J. (2016). Second Harmonic Generation, Fall 2016. OPTI 511L. Retrieved from [\[Link\]](#)
- Matlack, K. H., et al. (2014). Review of Second Harmonic Generation Measurement Techniques for Material State Determination in Metals. *Journal of Nondestructive Evaluation*, 34(1), 2. Retrieved from [\[Link\]](#)
- Experimental setup. (n.d.).
- Study on the second-order nonlinear optical characteristics of urea L-malic acid. (2005). *Chinese Optics Letters*. Retrieved from [\[Link\]](#)
- Romani, S. R., et al. (1995). Evaluation of the effective second harmonic generation coefficient of monomethyl urea single crystals. *Journal of Physics D: Applied Physics*, 28(12), 2533. Retrieved from [\[Link\]](#)
- Second-harmonic scattering in aqueous urea solutions: evidence for solute clusters?. (2009). PubMed. Retrieved from [\[Link\]](#)
- Donaldson, W. R., & Tang, C. L. (1979). Efficient phase-matched second-harmonic generation and sum-frequency mixing in urea. *IEEE Journal of Quantum Electronics*, 15(10), 1176-1180. Retrieved from [\[Link\]](#)
- Measurement of the SHG efficiency in LC to determine the nonlinear... (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Growth and Characterization of Urea L-valine a Organic Non Linear Optical Crystal. (2015). *International Journal of ChemTech Research*, 8(11), 406-412. Retrieved from [\[Link\]](#)
- The Kurtz–Perry Powder Technique Revisited: A Study of the Effect of Reference Selection on Powder Second-Harmonic Generation Response. (2023). MDPI. Retrieved from [\[Link\]](#)
- (PDF) The Kurtz–Perry Powder Technique Revisited: A Study of the Effect of Reference Selection on Powder Second-Harmonic Generation Response. (2025). ResearchGate. Retrieved from [\[Link\]](#)

- Kurtz, S. K., & Perry, T. T. (1968). A powder technique for the evaluation of nonlinear optical materials. *Journal of Applied Physics*, 39(8), 3798-3813. Retrieved from [\[Link\]](#)
- The Kurtz-Perry powder technique revisited: A case study on the importance of reference quality and broadband nonlinear optical measurements using LiInSe₂. (2022). ResearchGate. Retrieved from [\[Link\]](#)

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Sources

- [1. Second-harmonic generation - Wikipedia \[en.wikipedia.org\]](#)
- [2. jetir.org \[jetir.org\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Phase Matching considerations in Second Harmonic Generation from tissues: Effects on emission directionality, conversion efficiency and observed morphology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. fiberoptics4sale.com \[fiberoptics4sale.com\]](#)
- [6. Estimates of Second Harmonic Generation \(SHG\) Efficiency — Gamdan Optics \[gamdan.com\]](#)
- [7. wp.optics.arizona.edu \[wp.optics.arizona.edu\]](#)
- [8. OPG \[opg.optica.org\]](#)
- [9. Growth and Characterization of Urea L-valine a Organic Non Linear Optical Crystal – Oriental Journal of Chemistry \[orientjchem.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Study on the second-order nonlinear optical characteristics of urea L-malic acid \[opg.optica.org\]](#)
- [12. scilit.com \[scilit.com\]](#)
- [13. rsc.org \[rsc.org\]](#)

- [14. spiedigitallibrary.org \[spiedigitallibrary.org\]](https://spiedigitallibrary.org)
- [15. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [16. semanticscholar.org \[semanticscholar.org\]](https://semanticscholar.org)
- [17. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [18. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [19. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [20. High-Performance Second-Harmonic-Generation \(SHG\) Materials: New Developments and New Strategies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [21. High-Efficiency Second-Harmonic Generation Using Quasi-Bound State in LiNbO3 Metasurface \[mdpi.com\]](https://mdpi.com)
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